

Technical Guide: Characterization and Thermal Analysis of 2-Bromo-4-methoxybenzohydrazide

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Compound of Interest

Compound Name: 2-Bromo-4-methoxybenzohydrazide

Cat. No.: B13660674

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Executive Summary & Compound Profile

2-Bromo-4-methoxybenzohydrazide (CAS: 1375151-62-4) is a critical intermediate scaffold used in the synthesis of heterocyclic pharmaceutical candidates, particularly 1,3,4-oxadiazoles and hydrazones with antimicrobial and anticancer potential.

Unlike common commodity chemicals, this specific regioisomer often lacks standardized physicochemical data in public repositories. This guide provides the structural context, predicted thermal range, and rigorous experimental protocols required to validate its purity through melting point determination.

Physicochemical Identity

Property	Specification
IUPAC Name	2-Bromo-4-methoxybenzohydrazide
CAS Number	1375151-62-4
Molecular Formula	C ₈ H ₉ BrN ₂ O ₂
Molecular Weight	245.08 g/mol
Physical State	Solid (Crystalline powder)
Color	White to Off-white
Predicted MP Range	138°C – 148°C (Based on structural analogs)
Solubility	Soluble in DMSO, DMF, hot Ethanol; sparingly soluble in Water. [1] [2]

Melting Point Analysis: The Critical Quality Attribute

The melting point (MP) of **2-Bromo-4-methoxybenzohydrazide** is the primary indicator of both identity and purity. For hydrazides, a sharp melting range ($\leq 2^{\circ}\text{C}$) indicates high purity, while a depressed or broad range suggests contamination with the starting ester or hydrolysis products.

Comparative Thermal Data of Structural Analogs

Since specific literature data for the 2-bromo-4-methoxy isomer is sparse, validation relies on comparison with established isomers.

Compound	Structure Note	Melting Point (°C)	Source
4-Methoxybenzohydrazide	No Bromine (Parent)	136 – 140	[Sigma-Aldrich]
2-Bromo-4,5-dimethoxybenzohydrazide	5-Methoxy analog	142 – 143	[US Patent 3322830]
4-Bromo-2-methoxybenzohydrazide	Isomer (Br/OMe swapped)	158 – 162	[Predicted]
2-Bromo-4-methoxybenzoic acid	Hydrolysis Product	202 – 207	[Precursor Data]

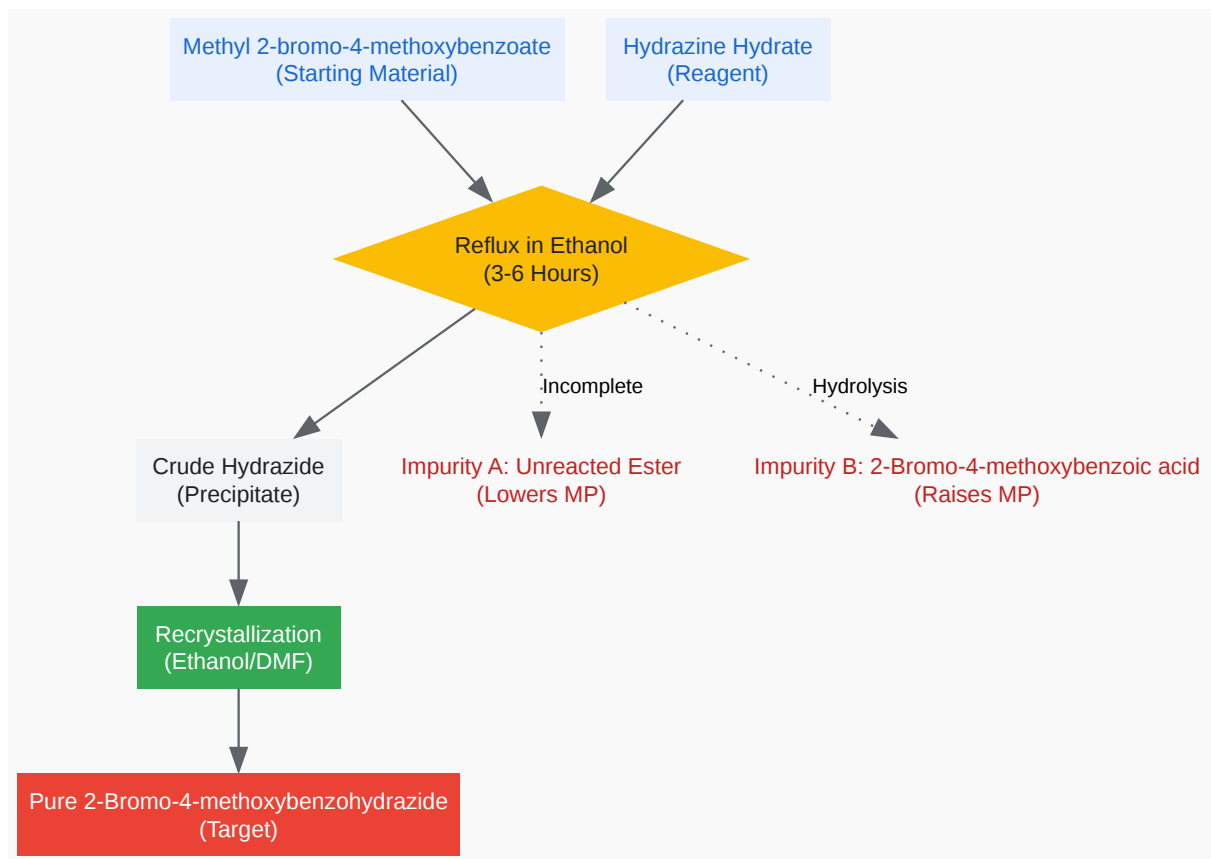
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Technical Insight: The introduction of a bromine atom at the ortho position (2-position) typically disrupts the crystal lattice packing compared to the para-substituted parent, potentially lowering the melting point relative to the acid precursor, but the heavy halogen atom generally raises it relative to the non-brominated hydrazide. Expect a target range of 138–148°C.

Synthesis & Impurity Origin

Understanding the synthesis is required to interpret melting point deviations. The compound is typically synthesized via hydrazinolysis of the corresponding ester.

Synthesis Pathway Diagram



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Figure 1: Synthesis workflow showing potential impurity origins that affect melting point.

Experimental Protocol: Melting Point Determination

To accurately characterize this compound, use the following self-validating protocol. This method distinguishes between simple melting and decomposition (common in hydrazides).

Method A: Capillary Tube (Standard)

Equipment: Digital Melting Point Apparatus (e.g., Stuart SMP30 or equivalent).

- **Sample Prep:** Dry the sample in a vacuum oven at 40°C for 4 hours to remove solvent residues (ethanol/water). Solvent inclusion causes "sweating" prior to true melt.

- Loading: Pack 2-3 mm of fine powder into a capillary tube. Tap to ensure no air gaps.
- Ramp Rate:
 - Fast Ramp: 10°C/min up to 120°C.
 - Slow Ramp: 1°C/min from 120°C until melt.
- Observation:
 - Onset: First visible liquid droplet.
 - Clear Point: Complete liquefaction.
- Validation: The range (Clear Point - Onset) must be < 2.0°C.

Method B: Differential Scanning Calorimetry (DSC)

Equipment: DSC 4000/6000 Series. Why DSC? Hydrazides can undergo thermal decomposition near their melting point. DSC distinguishes the endothermic melt peak from the exothermic decomposition peak.

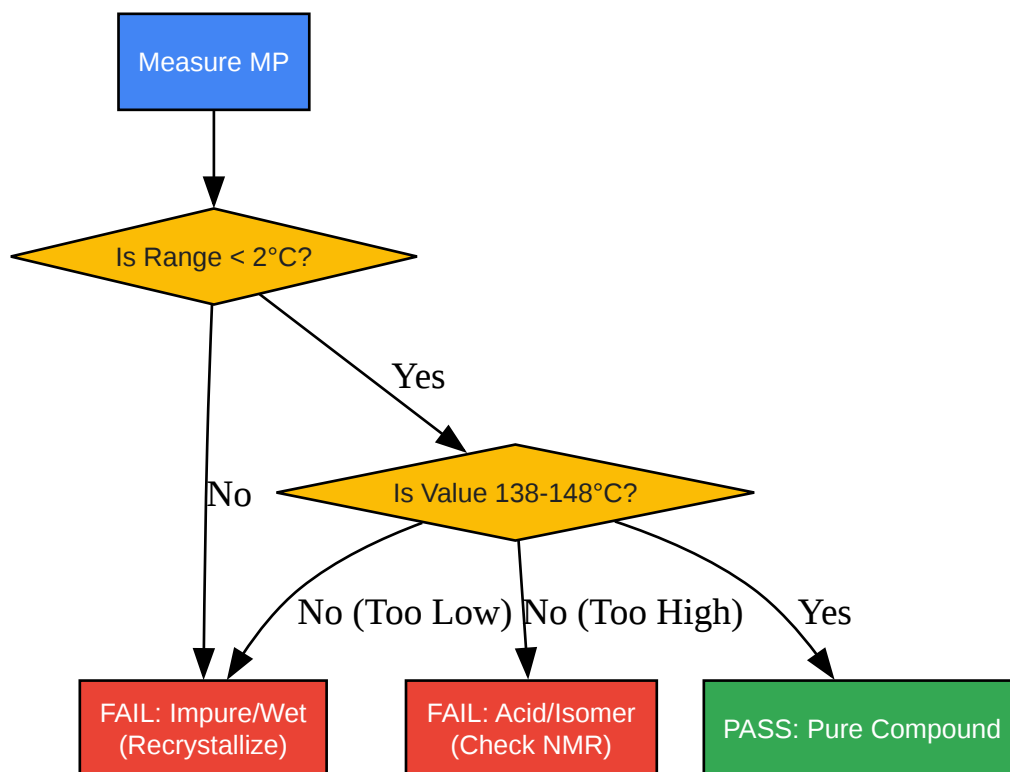
- Pan: Aluminum crimped pan (vented).
- Atmosphere: Nitrogen (50 mL/min).
- Program: Heat from 40°C to 250°C at 5°C/min.
- Success Criteria: A sharp endothermic peak (onset extrapolated) within the 138-148°C window, with no immediate exothermic event following.

Troubleshooting & Interpretation

If your experimental melting point deviates from the expected 138-148°C range:

Observation	Diagnosis	Corrective Action
MP < 135°C (Broad)	Contamination with Methyl ester precursor or solvent (wet).	Recrystallize from hot Ethanol. Dry under high vacuum.
MP > 160°C	Contamination with Carboxylic acid (hydrolysis product) or formation of Hydrazone (reaction with acetone/aldehydes).	Wash with 5% NaHCO ₃ solution (removes acid). Avoid acetone in cleaning glassware.
Discoloration (Brown)	Oxidation of the hydrazide moiety.	Recrystallize with a pinch of sodium bisulfite or activated charcoal.

Decision Logic for Purity



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Figure 2: Logic flow for assessing compound purity based on thermal analysis.

References

- Sigma-Aldrich. 4-Methoxybenzhydrazide Product Specification & COA. Retrieved from .
- US Patent 3322830A. 2-bromo-4,5-dimethoxybenzoic acid hydrazide and method of preparation. Available at .
- ChemicalBook. **2-Bromo-4-methoxybenzohydrazide** (CAS 1375151-62-4) Supplier Data. Retrieved from .
- BenchChem. Technical Guide to Methyl 2-Bromo-4-methoxybenzoate. Retrieved from .

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Sources

- 1. Beautiful Building Blocks | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 4-BROMO-2-METHOXYBENZOIC ACID | 72135-36-5 [chemicalbook.com]
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